

In-Depth Technical Guide to Valeriandoid F: Chemical Structure and Biological Properties

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Compound of Interest

Compound Name: Valeriandoid F

Cat. No.: B2517489

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Introduction

Valeriandoid F is a novel iridoid compound isolated from the roots and rhizomes of *Valeriana jatamansi*.^[1] As a member of the valepotriate class of iridoids, it has garnered significant interest within the scientific community due to its potent anti-inflammatory and selective antiproliferative activities. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activities of **Valeriandoid F**, supported by detailed experimental protocols and data analysis.

Chemical Structure and Physicochemical Properties

Valeriandoid F is characterized by a core iridoid skeleton. Its structure was elucidated through extensive spectroscopic analysis, including 1D and 2D Nuclear Magnetic Resonance (NMR) spectroscopy and High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS).^[1]

A visual representation of the chemical structure of **Valeriandoid F** is provided below.

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Figure 1: Chemical Structure of **Valeriandoid F**.

The key physicochemical properties of **Valeriandoid F** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C23H34O9	[1]
Molecular Weight	454.51 g/mol	[1]
Class	Iridoid (Valepotriate)	[1]
Source	Valeriana jatamansi	

Table 1: Physicochemical Properties of **Valeriandoid F**

Biological Activities

Valeriandoid F has demonstrated significant potential in two key therapeutic areas: inflammation and cancer.

Anti-inflammatory Activity

Valeriandoid F exhibits potent anti-inflammatory effects by inhibiting the production of nitric oxide (NO), a key mediator in the inflammatory process. In lipopolysaccharide (LPS)-stimulated murine microglial BV-2 cells, **Valeriandoid F** demonstrated a half-maximal inhibitory concentration (IC50) of 0.88 μ M for NO production.

Antiproliferative Activity

Notably, **Valeriandoid F** displays selective cytotoxicity against human glioma stem cell (GSC) lines, which are implicated in the recurrence and therapeutic resistance of glioblastoma. The compound exhibited IC50 values of 7.16 μM and 5.75 μM against GSC-3# and GSC-18# cell lines, respectively.

The quantitative data for the biological activities of **Valeriandoid F** are presented in the following table.

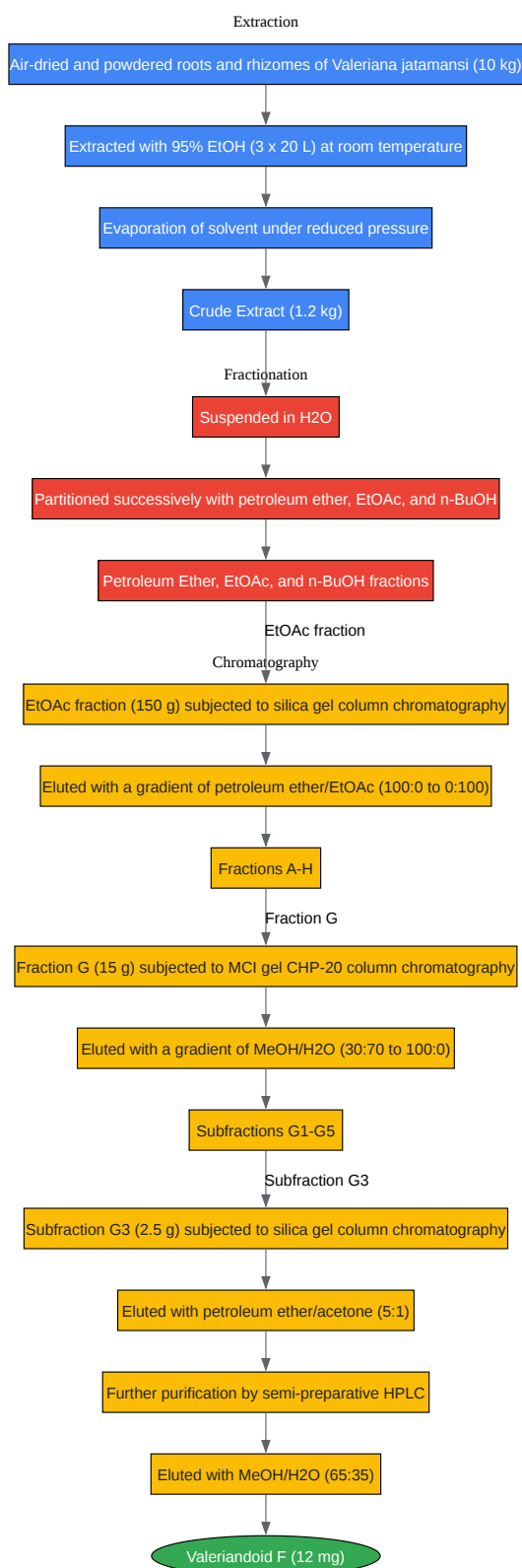
Activity	Cell Line	IC50 (μM)	Reference
Anti-inflammatory (NO Inhibition)	Murine Microglial BV-2	0.88	
Antiproliferative	Human Glioma Stem Cell (GSC-3#)	7.16	
Antiproliferative	Human Glioma Stem Cell (GSC-18#)	5.75	

Table 2: Biological Activity of **Valeriandoid F**

Experimental Protocols

Isolation of Valeriandoid F

The following protocol describes the isolation of **Valeriandoid F** from the roots and rhizomes of *Valeriana jatamansi* as detailed in the primary literature.



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Caption: Isolation workflow for **Valeriandoid F**.

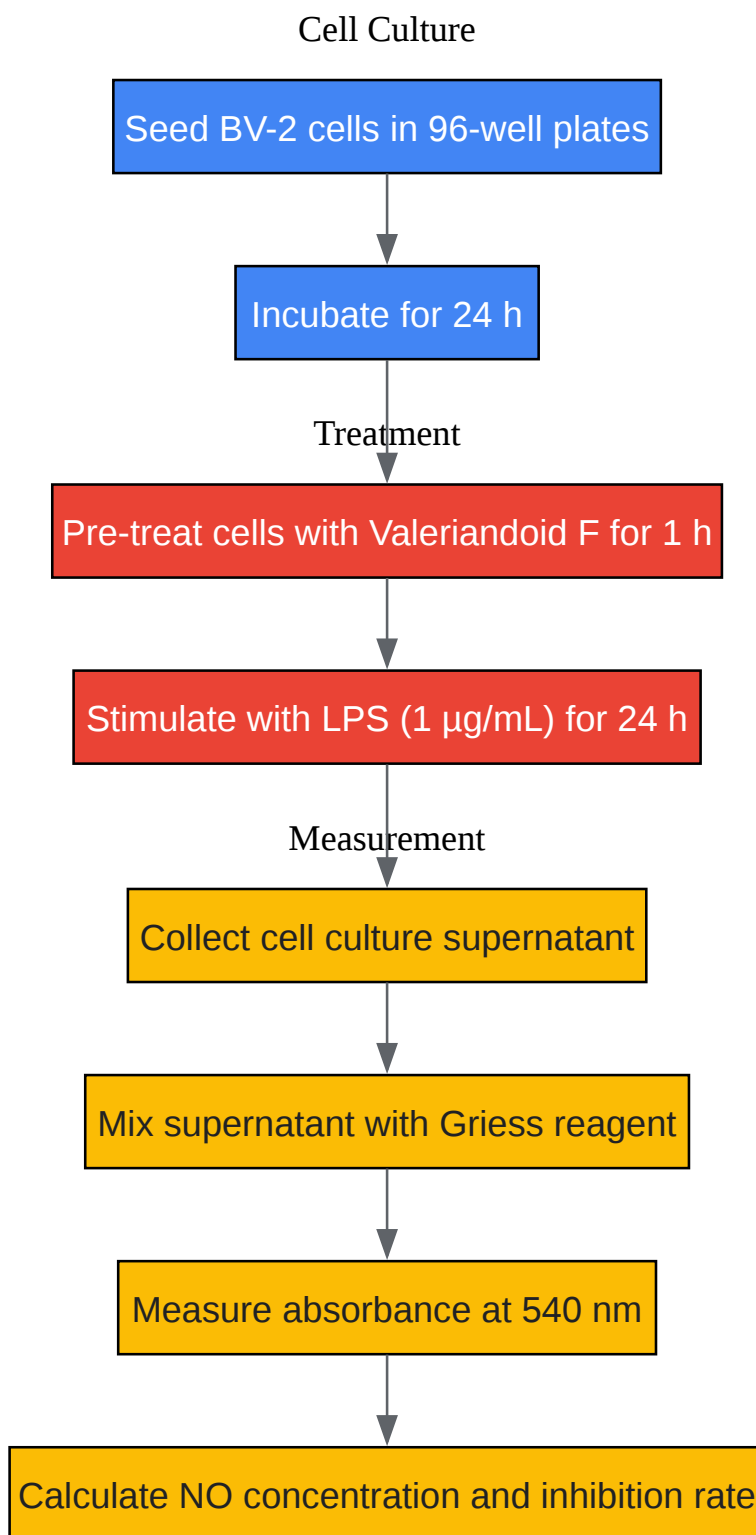
Spectroscopic Analysis

The structural elucidation of **Valeriandoid F** was performed using the following spectroscopic techniques:

- NMR Spectroscopy: 1D (^1H and ^{13}C) and 2D (COSY, HSQC, and HMBC) NMR spectra were recorded on a Bruker AVANCE III 600 MHz spectrometer.
- Mass Spectrometry: HRESIMS data were obtained using an Agilent 6520 Q-TOF mass spectrometer.

Anti-inflammatory Activity Assay (Nitric Oxide Inhibition)

The inhibitory effect of **Valeriandoid F** on NO production was assessed using the Griess assay in LPS-stimulated murine microglial BV-2 cells.

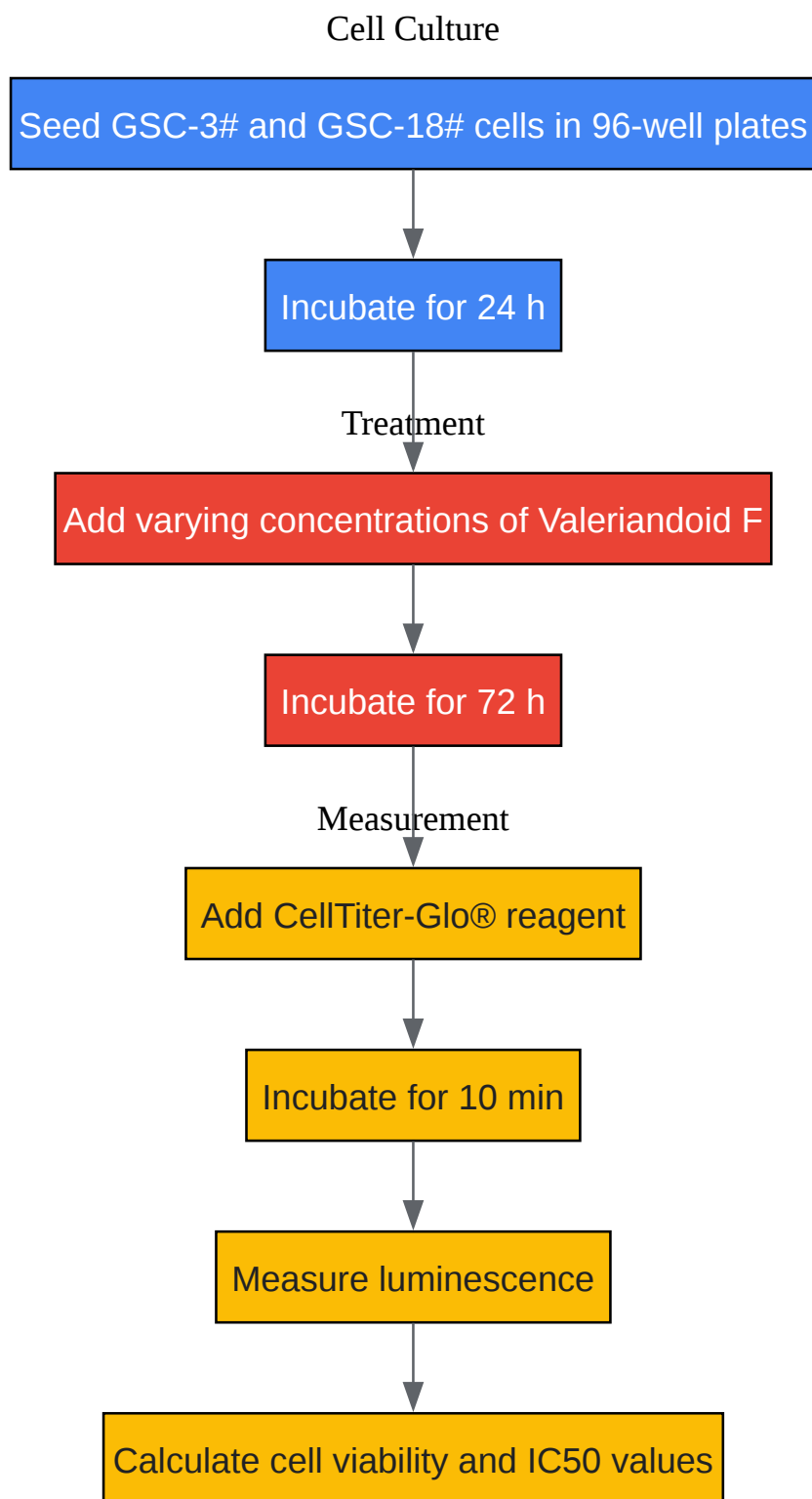


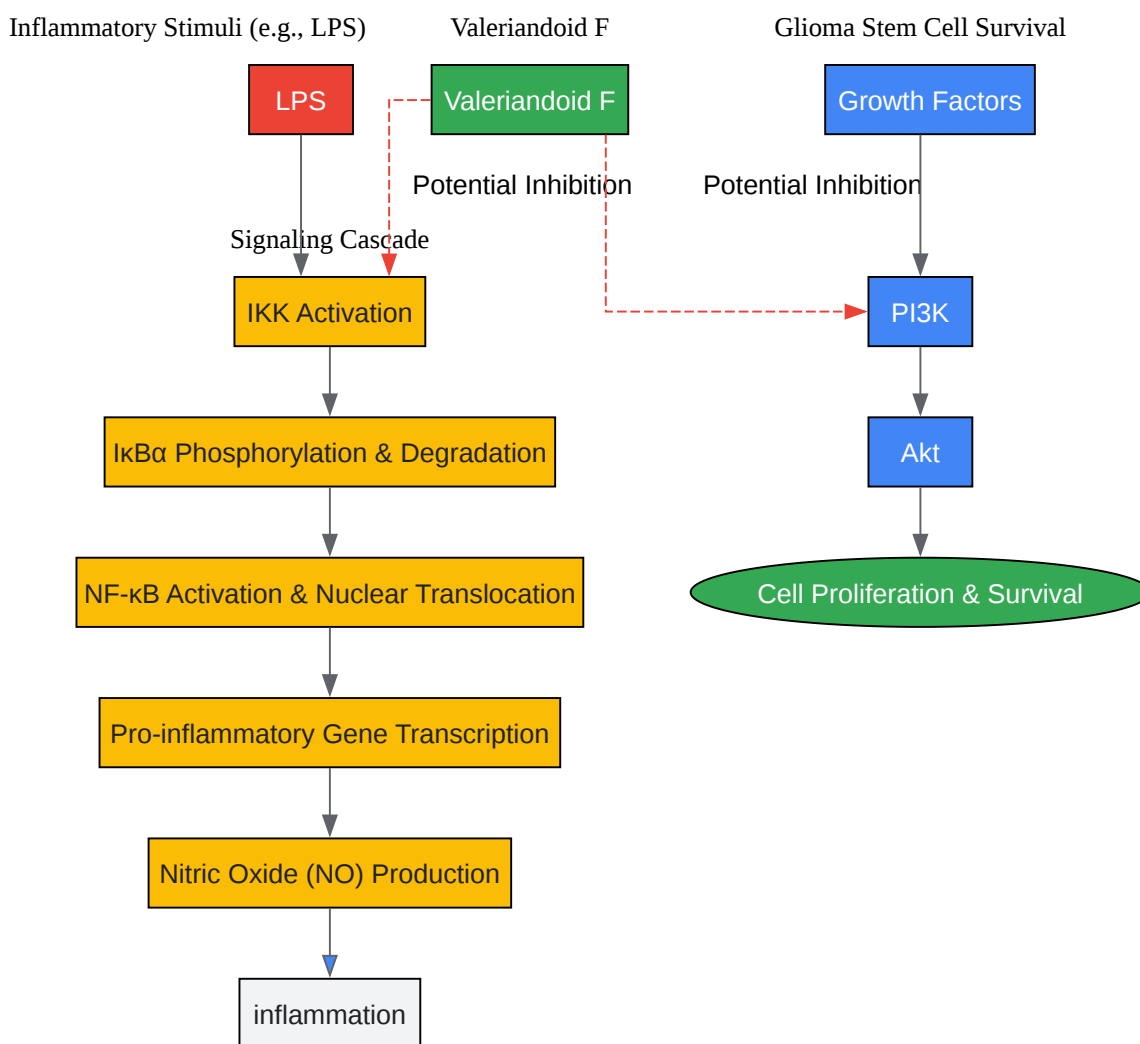
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Caption: Nitric Oxide inhibition assay workflow.

Antiproliferative Activity Assay (Glioma Stem Cells)

The selective antiproliferative activity of **Valeriandoid F** was evaluated against human glioma stem cell lines using the CellTiter-Glo® Luminescent Cell Viability Assay.





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References

- 1. Iridoids from Valeriana jatamansi with anti-inflammatory and antiproliferative properties - PubMed [pubmed.ncbi.nlm.nih.gov]
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